

Unraveling the Molecular Interactions of Spautin-1: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Spautin-1, a potent and specific autophagy inhibitor, has garnered significant attention in cellular biology and drug discovery for its ability to modulate critical signaling pathways. This technical guide provides an in-depth exploration of the molecular targets of **Spautin-1**, presenting key quantitative data, detailed experimental methodologies, and visual representations of its mechanisms of action.

Core Molecular Targets and Quantitative Data

Spautin-1 primarily exerts its biological effects by targeting several key proteins involved in autophagy and other cellular processes. The following tables summarize the quantitative data associated with these interactions.

Primary Targets	Parameter	Value	Assay Condition
USP10	IC50	0.6 - 0.7 μM[1][2]	Cell-free deubiquitinase activity assay[1]
USP13	IC50	0.6 - 0.7 μM[1][2]	Cell-free deubiquitinase activity assay[1]



Table 1: Inhibition of Primary Deubiquitinase Targets by **Spautin-1**. IC50 values indicate the concentration of **Spautin-1** required to inhibit 50% of the enzymatic activity of USP10 and USP13.

Other Identified Targets/Pathways	Effect	Observed In
Vps34/Beclin-1 Complex	Promotes degradation[1][3]	Various cell lines
TOMM Complex (TOMM70)	Binds to and disrupts import[4] [5]	Human cell lines
Mitochondrial Complex I	Suppresses activity[6][7]	Isolated mitochondria
PI3K/AKT/GSK3β Pathway	Inactivates AKT, activates GSK3β[2][8]	Chronic Myeloid Leukemia cells[8]

Table 2: Additional Molecular Targets and Cellular Pathways Modulated by **Spautin-1**. This table outlines the qualitative effects of **Spautin-1** on other identified targets and signaling pathways.

Signaling Pathways and Mechanisms of Action

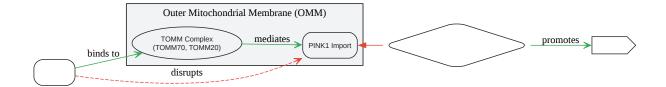
Spautin-1's multifaceted effects stem from its interaction with distinct cellular signaling pathways. The following diagrams illustrate these complex interactions.



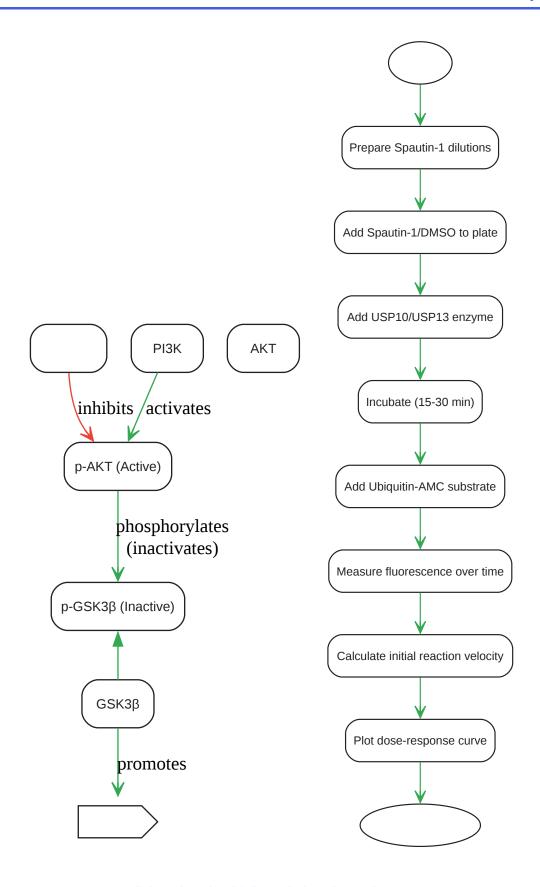
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Spautin-1 inhibits autophagy by targeting USP10/13.









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